

Comprehensive Disposal & Handling Guide: D-Phenylalanyl-d5 Nateglinide

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Compound of Interest

Compound Name: D-Phenylalanyl-d5 Nateglinide

Cat. No.: B12426106

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Executive Summary & Immediate Action

D-Phenylalanyl-d5 Nateglinide is a stable isotope-labeled pharmaceutical standard.[1][3][4] While generally classified as non-hazardous under GHS/OSHA criteria regarding acute toxicity, it is a bioactive antidiabetic agent.[2]

- Core Directive: Do NOT dispose of down sink drains or into municipal trash.[3]
- Primary Disposal Method: High-temperature incineration via a licensed chemical waste contractor.[1][3]
- Radioactivity Note: This compound is stable isotope-labeled (Deuterium/²H), not radioactive. [1][2][3] Do not dispose of in radioactive waste streams unless mixed with other radiolabels. [3]

Material Identification & Technical Context

Understanding the physicochemical nature of the analyte dictates the disposal logic.[1]

Property	Specification	Operational Implication
Chemical Name	D-Phenylalanyl-d5 Nateglinide	Target analyte for disposal.[1] [3][5][6]
CAS Number	1356354-42-1 (or analog)	Identifier for waste manifesting. [1][3]
Molecular Formula	C ₁₉ H ₂₂ D ₅ NO ₃	Stable isotope; behaves chemically like Nateglinide.[1] [3]
Solubility	Soluble in MeOH, DMSO; Insoluble in water	Critical: Aqueous rinsing is ineffective.[2] Use organic solvents for decontamination. [1][3]
Bioactivity	Insulin secretagogue (Meglitinide class)	Potential environmental endocrine/metabolic disruptor. [1][3]
RCRA Status	Non-listed (Not P or U listed)	Classify as "Non-RCRA Regulated Chemical Waste" unless mixed with hazardous solvents.[1][3]

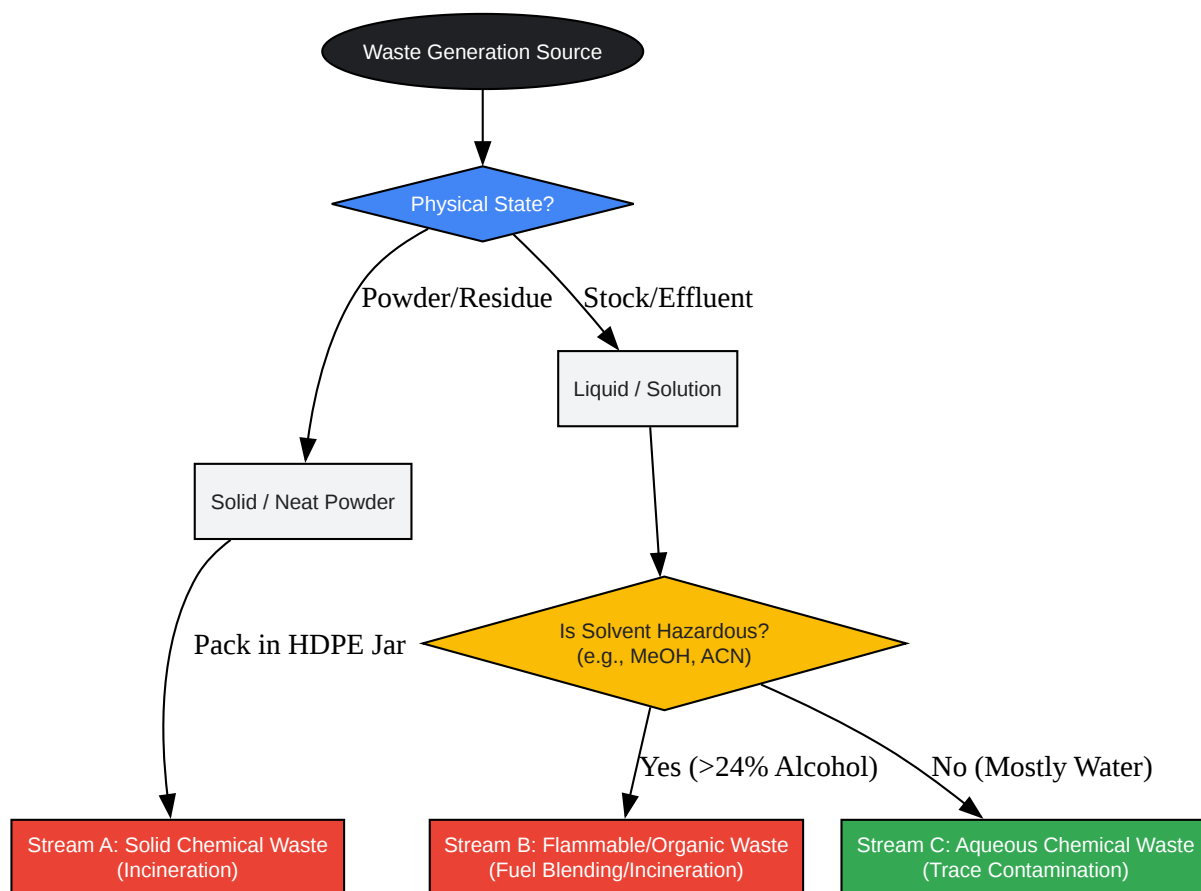
The "Internal Standard" Context

In a typical laboratory workflow, this compound is present in two states:

- Neat Solid: High concentration, high value.[2][3]
- Solvated Stock/Effluent: Dissolved in Methanol or Acetonitrile (LC-MS mobile phases).
Expert Insight: The disposal hazard is often driven by the solvent (flammability) rather than the trace peptide derivative itself.[1]

Waste Segregation & Decision Logic

Effective disposal requires segregating waste at the point of generation.[3] Use the following logic flow to determine the correct waste stream.



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Figure 1: Decision matrix for segregating **D-Phenylalanyl-d5 Nateglinide** waste streams.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Neat Standard & Contaminated Debris)

Applicability: Expired pure standard, weighing boats, contaminated gloves, and paper towels.

[1][2]

- Containment: Place all solid materials into a wide-mouth High-Density Polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "Non-RCRA Pharmaceutical Waste (**D-Phenylalanyl-d5 Nateglinide**)."[1][3]
 - Hazard Checkbox: Toxic (due to bioactivity), Irritant.[1][2]
- Sealing: Ensure the lid is screw-tight. Do not use "biohazard" (red bag) waste unless the material is mixed with human biological fluids (plasma/serum).[1][3]
- Disposal: Transfer to EHS for high-temperature incineration.

Protocol B: Liquid Waste (Stock Solutions & LC-MS Effluent)

Applicability: Stock solutions in Methanol/DMSO or LC-MS waste lines.[1][3]

- Solvent Compatibility:
 - If dissolved in Methanol/Acetonitrile: Segregate into "Flammable Organic Waste" carboys.[3]
 - If dissolved in DMSO: Segregate into "Non-Halogenated Organic Waste." [3]
- Deactivation (Optional but Recommended):
 - For large volumes of stock solution, chemical oxidation is not standard.[2] Rely on incineration.
- LC-MS Effluent:
 - Direct the waste line from the mass spectrometer into a closed solvent waste container.[1][3]
 - Crucial: Do not allow LC-MS drain lines to hang open; this releases solvent vapors and potential aerosolized drug particles.[1][3]

Protocol C: Decontamination of Glassware

Since the compound is hydrophobic (insoluble in water), standard dishwashing is insufficient.[\[1\]](#)[\[2\]](#)

- Primary Rinse: Triple rinse glassware with a compatible organic solvent (Methanol or Acetone).[\[1\]](#)[\[3\]](#)
- Rinse Disposal: Collect the solvent rinsate into the "Flammable Organic Waste" stream (Protocol B).[\[1\]](#)[\[3\]](#)
- Secondary Wash: Wash with soap and water only after the solvent rinse has removed the compound.[\[3\]](#)

Regulatory & Compliance Framework

Although Nateglinide is not a P-listed or U-listed waste under US EPA RCRA regulations, "Prudent Practices in the Laboratory" dictates it be treated as a pharmaceutical hazard.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- US EPA: Dispose of in accordance with 40 CFR Part 266 Subpart P (Management Standards for Hazardous Waste Pharmaceuticals), which prohibits sewerage of pharmaceuticals.[\[1\]](#)[\[2\]](#)
- European Waste Catalogue (EWC): Classify under 18 01 09 (medicines other than those mentioned in 18 01 08).[\[1\]](#)[\[3\]](#)
- Deuterium Regulation: The FDA and EPA treat deuterated isotopologues as distinct chemical entities, but for waste purposes, they share the parent compound's hazard profile.[\[1\]](#)[\[2\]](#) They are not regulated by the Nuclear Regulatory Commission (NRC).[\[1\]](#)[\[3\]](#)

References

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